

An In-depth Technical Guide to Isoprenol (CAS: 763-32-6)

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For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of Isoprenol (**3-methyl-3-buten-1-ol**), a key hemiterpene alcohol with significant applications in the chemical and pharmaceutical industries. This document details its physicochemical characteristics, safety protocols, and common synthetic and analytical procedures.

Core Properties of Isoprenol

Isoprenol, identified by the CAS number 763-32-6, is a colorless liquid with a distinct alcoholic odor. It serves as a vital intermediate in the production of a wide array of commercially important chemicals.

Physicochemical Data

The fundamental physical and chemical properties of Isoprenol are summarized in the table below for quick reference.



Property	Value	
CAS Number	763-32-6[1]	
Molecular Formula	C5H10O[1][2]	
Molecular Weight	86.13 g/mol [1][3][4]	
Density	0.853 g/cm³ at 25 °C[1][3]	
Boiling Point	130-132 °C at 760 mmHg[1][3][5]	
Refractive Index (n20/D)	1.433[1][3]	
Solubility in Water	90 g/L at 20 °C[2]	
Flash Point	36-42 °C (closed cup)[1][3][5]	

Safety and Handling Information

Isoprenol is classified as a flammable liquid and can cause serious eye irritation. Proper safety precautions are essential when handling this chemical. The Globally Harmonized System (GHS) classifications and corresponding precautionary statements are outlined below.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Flammable Liquid (Category 3)	&	Warning[1]	H226: Flammable liquid and vapour[1][6] [7]	P210, P233, P240, P241, P242, P243, P370+P378, P403+P235, P501[1][6][7][8]
Eye Irritation (Category 2)	!	Warning[1]	H319: Causes serious eye irritation[1][9]	P264, P280, P305+P351+P33 8, P337+P313[1] [7]

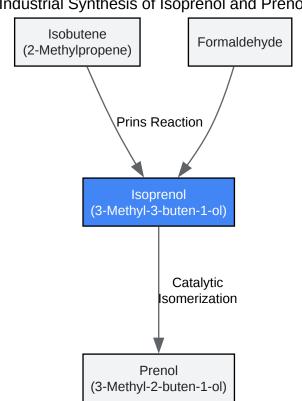
Synthesis and Applications



Isoprenol is a versatile building block in organic synthesis, primarily produced through the Prins reaction of isobutene and formaldehyde.

Industrial Synthesis

The principal industrial route to Isoprenol involves the reaction of isobutene (2-methylpropene) with formaldehyde.[1][10] This reaction is a cornerstone of its large-scale production, which was estimated to be between 6,000 and 13,000 tons in 2001.[1] The process can be visualized as a two-step sequence involving an initial condensation followed by isomerization to produce its more common isomer, prenol.



Industrial Synthesis of Isoprenol and Prenol

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Industrial synthesis pathway of Isoprenol and its isomerization to Prenol.

Key Applications

Isoprenol is a crucial precursor for a variety of valuable chemicals:



- Vitamins: It is an essential starting material in the industrial synthesis of Vitamin A and
 Vitamin E.[1]
- Aroma Compounds: Its derivatives are used to produce citral, a key component in many fragrances.[1]
- Agrochemicals: Isoprenol is utilized in the synthesis of certain pyrethroid pesticides.[1]
- Polymers: It is a raw material for polycarboxylate ether (PCE) superplasticizers, which are used as concrete admixtures.

Experimental Protocols

Accurate analysis of Isoprenol is critical for quality control and research. The following sections detail standard experimental procedures for its characterization using Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for separating and identifying volatile compounds like Isoprenol in a mixture.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 100 mg of the sample into a 10 mL volumetric flask.
 - Dissolve and dilute to volume with a suitable solvent such as methanol or isopropanol.
- Instrumentation:
 - Capillary Column: DB-5 (30 m x 0.25 mm I.D., 0.25 μm film thickness) or an equivalent non-polar column is recommended.
 - Carrier Gas: Helium or Hydrogen at a constant flow of 1.0 mL/min.







• GC Conditions:

• Injector Temperature: 250 °C.

 $\circ~$ Injection Volume: 1 $\mu L.$

o Split Ratio: 50:1.

• Oven Temperature Program:

■ Initial temperature: 50 °C, hold for 2 minutes.

■ Ramp: 10 °C/min to 200 °C.

■ Hold: 5 minutes at 200 °C.

• MS Conditions:

o Ionization Mode: Electron Ionization (EI) at 70 eV.

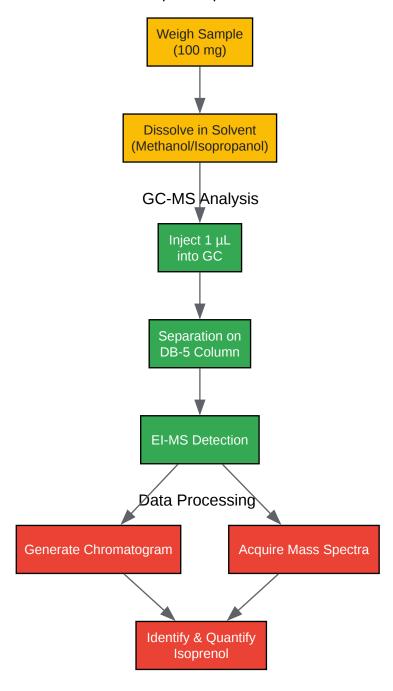
Mass Range: Scan from m/z 35 to 350.

o Detector Temperature: 280 °C.



GC-MS Analysis Workflow for Isoprenol

Sample Preparation



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References

- 1. benchchem.com [benchchem.com]
- 2. 3-METHYL-3-BUTEN-1-OL(763-32-6) 1H NMR [m.chemicalbook.com]
- 3. WO2020049111A1 Process for producing isoprenol Google Patents [patents.google.com]
- 4. RU2280022C1 Process of producing isoprene from isobutene and formaldehyde -Google Patents [patents.google.com]
- 5. benchchem.com [benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Isoprene synthesis from formaldehyde and isobutene over Keggin-type heteropolyacids supported on silica - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]
- 9. benchchem.com [benchchem.com]
- 10. Solved PROBLEM 17-54 The H NMR spectrum shown is that of | Chegg.com [chegg.com]
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